

Personal protective equipment for handling dAURK-4 hydrochloride

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Compound of Interest

Compound Name: dAURK-4 hydrochloride

Cat. No.: B10831190

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Essential Safety and Handling Guide for dAURK-4 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **dAURK-4 hydrochloride**, a potent and selective PROTAC Aurora A (AURKA) degrader with anticancer effects.^[1] Given that a comprehensive toxicological profile for **dAURK-4 hydrochloride** is not widely published, it is imperative to handle it as a hazardous substance, similar to other potent kinase inhibitors.^[2] The primary routes of exposure include inhalation, dermal contact, and accidental ingestion.^[2] Strict adherence to these guidelines is essential to minimize exposure risk and ensure experimental integrity.

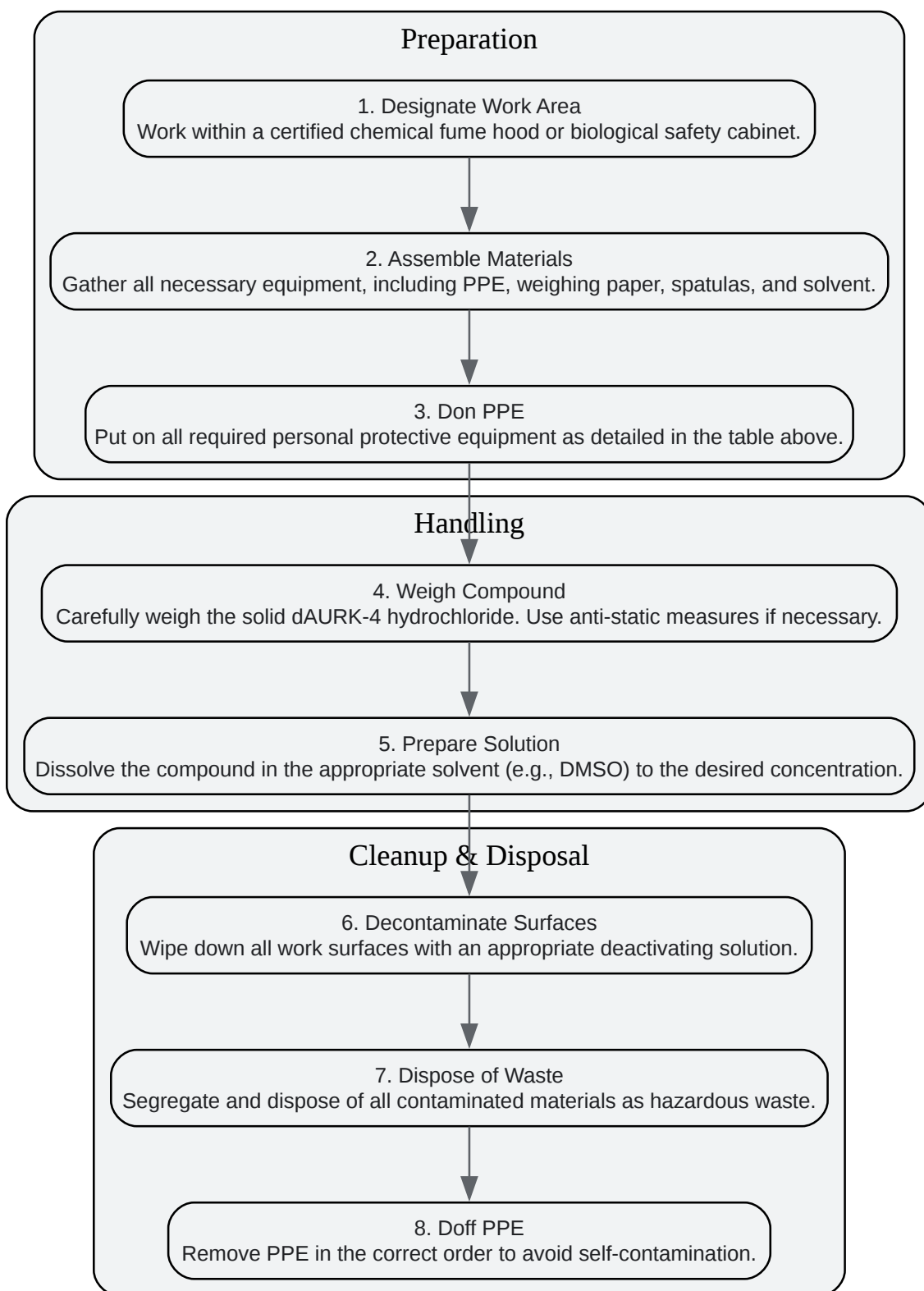
Personal Protective Equipment (PPE)

A robust PPE protocol is mandatory when handling **dAURK-4 hydrochloride**. The following table summarizes the required equipment, drawing parallels from safety protocols for similar potent compounds.^{[2][3]}

| PPE Category | Item | Specifications | Rationale |
|------------------------|------------------------------|--|---|
| Hand Protection | Double Nitrile Gloves | Chemotherapy-grade, powder-free. The outer glove's cuff should extend over the gown sleeve.[2] | Prevents skin absorption. Double gloving provides an additional layer of protection.[2] |
| Body Protection | Disposable Gown | Solid-front, back-closing, long-sleeved gown made of low-permeability fabric (e.g., polyethylene-coated).[2] | Protects skin and clothing from contamination. Must be discarded as hazardous waste after use.[2] |
| Eye & Face Protection | Safety Goggles & Face Shield | ANSI Z87.1-compliant safety goggles. A full face shield should be worn over goggles.[2] | Protects against splashes and aerosolized particles. [2] |
| Respiratory Protection | N95 Respirator (or higher) | NIOSH-approved N95 or higher-rated respirator.[2] | Required when handling the solid compound outside of a certified containment system to prevent inhalation.[2] |
| Foot & Hair Protection | Shoe & Hair Covers | Disposable, non-slip shoe covers and a hair bonnet.[2] | Prevents the spread of contamination outside the laboratory. |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for safely handling **dAURK-4 hydrochloride**.



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Caption: Procedural workflow for the safe handling of **dAURK-4 hydrochloride**.

Disposal Plan

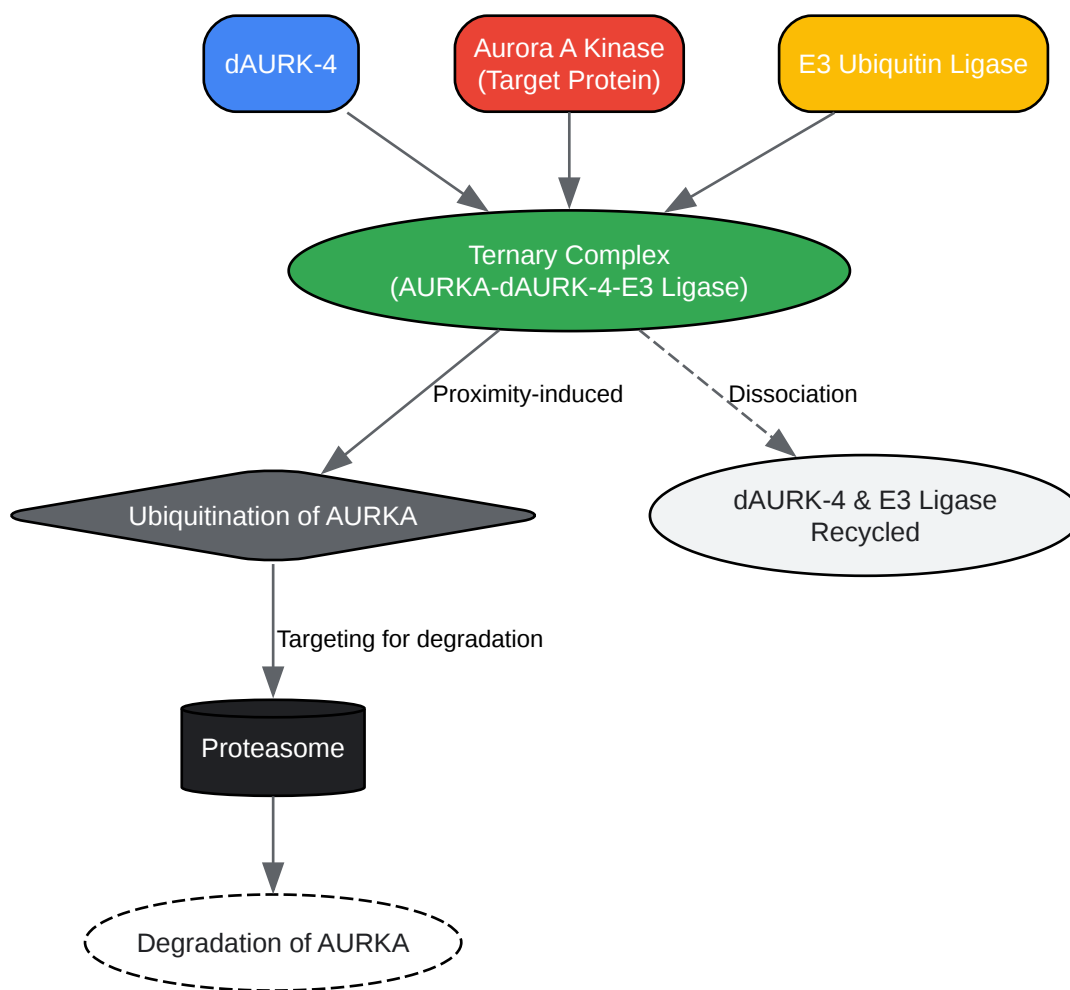
All materials that come into contact with **dAURK-4 hydrochloride** must be treated as hazardous waste and disposed of in accordance with institutional and local regulations.[2][4]

| Waste Type | Examples | Disposal Container | Disposal Method |
|--------------|--|---|---|
| Solid Waste | Gloves, gowns, shoe covers, weigh boats, pipette tips, empty vials.[2] | Designated, sealed, and labeled hazardous waste container (e.g., yellow chemotherapy bin).[2] | High-temperature incineration by a certified hazardous waste management company.[2] |
| Liquid Waste | Unused or expired stock solutions, contaminated solvents.[2] | Labeled, leak-proof hazardous liquid waste container.[2] | Incineration by a certified hazardous waste management company.[2] |
| Sharps Waste | Needles and syringes used in in vivo studies.[2] | Puncture-proof, labeled sharps container for hazardous waste.[2] | Autoclaving followed by incineration or as per institutional protocol.[2] |

Important: Never pour chemical waste down the drain or dispose of it with regular trash.[4]

Mechanism of Action: PROTAC-mediated Degradation

dAURK-4 hydrochloride is a Proteolysis Targeting Chimera (PROTAC) that selectively degrades Aurora A kinase.[1] PROTACs are bifunctional molecules that bring a target protein into close proximity with an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.[1]



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Caption: Mechanism of action for dAURK-4, a PROTAC degrader of Aurora A kinase.

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